Stability of 3-Iodo-5-methylaniline in solution

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Compound of Interest

Compound Name:	*3-Iodo-5-methylaniline*
CAS No.:	*74586-54-2*
Cat. No.:	*B3056831*

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Technical Support Center: Stability & Handling Guide for **3-Iodo-5-methylaniline**

Quick Reference Card

Parameter	Specification
Compound Name	3-Iodo-5-methylaniline
CAS Number	74586-54-2
Molecular Formula	C_7H_8IN
Molecular Weight	233.05 g/mol
Physical State	Solid (Low melting point: ~37–39°C)
Primary Hazards	Light Sensitive, Air Sensitive, Irritant
Storage	-20°C (Long-term), Amber Vial, Inert Atmosphere (Ar/N_2)

Module 1: Solubility & Solvent Selection

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Core Directive: The stability of **3-Iodo-5-methylaniline** is heavily dictated by solvent choice. As a lipophilic haloaniline, it is incompatible with purely aqueous environments but thrives in polar aprotic solvents.[1]

Solvent Compatibility Matrix

Solvent	Solubility Rating	Stability Risk	Recommendation
DMSO	Excellent (>50 mM)	Low*	Preferred for Stock.Use anhydrous DMSO to prevent hydrolysis/oxidation.[2][1]
Ethanol	Good (~20 mM)	Moderate	Good for short-term use.[2][1] Evaporation changes concentration.[1]
Water	Insoluble	N/A	Do not use for stock. Precipitates immediately.
Acidic Media	Soluble (as salt)	High	Protonation increases solubility but accelerates oxidation/deiodination.[1]

Troubleshooting Protocol: Precipitation in Aqueous Media

Issue: User observes cloudiness or particulate matter upon adding DMSO stock to cell culture media or aqueous buffer. Mechanism: "Crashing out."[1] The hydrophobic iodine and methyl groups drastically reduce water solubility once the co-solvent (DMSO) is diluted below a critical threshold. Solution:

- Step-wise Dilution: Do not add 100% DMSO stock directly to the well. Perform an intermediate dilution in buffer to 10x concentration, vortex immediately, then add to final

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volume.

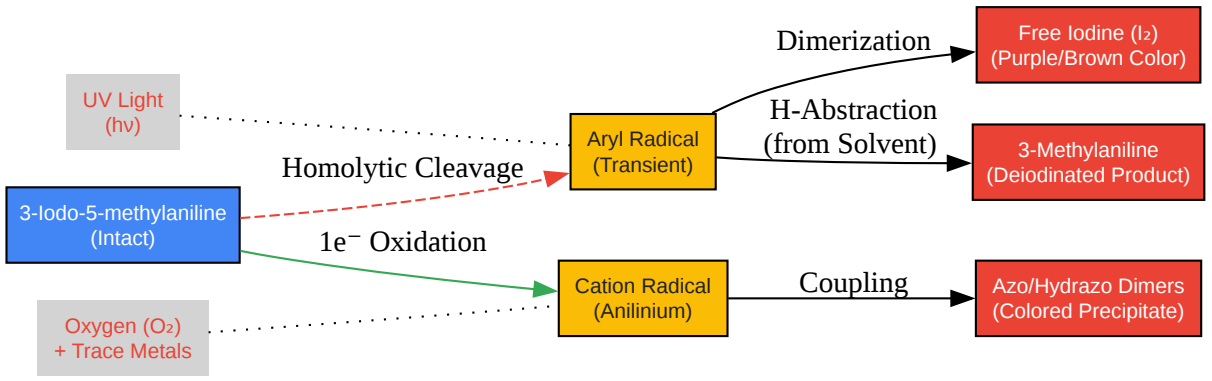
- Sonicate: Mild sonication (30s) can re-dissolve micro-precipitates, but avoid heat (melting point is low, ~37°C).[1]

Module 2: Stability Mechanisms & Degradation Pathways[2][3]

Scientific Integrity: The C-I bond is the "weak link" in this molecule (Bond Dissociation Energy ~65 kcal/mol), making it susceptible to homolytic cleavage by UV light. Simultaneously, the electron-rich aniline amine is prone to oxidation.[1][3]

Degradation Pathway Visualization

The following diagram illustrates the two primary failure modes: Photodeiodination (Light) and Oxidative Coupling (Air).



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Caption: Figure 1. Dual degradation pathways.[1] The left branch (Red) shows light-induced loss of iodine.[1] The bottom branch (Green) shows oxidative coupling typical of anilines, leading to browning.

Critical Handling Protocols

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- The "Amber Rule": Never handle clear glass vials containing this compound under direct sunlight or intense fluorescent light. Use amber glassware or wrap vials in aluminum foil.
- Inert Gas Purge: After every use, purge the headspace of the stock vial with Argon or Nitrogen. Oxygen accelerates the formation of "Azo" impurities (seen as yellow/brown darkening).

Module 3: Analytical Troubleshooting (HPLC/LC-MS)

Scenario: A researcher observes "ghost peaks" or baseline drift during QC.

Standard Analytical Conditions

- Column: C18 or C4 Reverse Phase (e.g., Agilent Zorbax or Waters XBridge).[1]
- Mobile Phase A: Water + 0.1% Formic Acid (or 10mM Ammonium Acetate for pH 5).[1]
- Mobile Phase B: Acetonitrile (preferred over Methanol to reduce pressure).[1]
- Detection: UV @ 254 nm (aromatic ring) and 270 nm (aniline absorption).[1]

Troubleshooting Guide

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Symptom	Probable Cause	Corrective Action
New Peak @ RRT ~0.8	Deiodination. The C-I bond cleaved, leaving 3-methylaniline (less hydrophobic, elutes earlier).[2][1]	Check sample preparation.[1] Was the sample left in a clear vial on the bench? Prepare fresh in amber glass.
Broad Peak / Tailing	Silanol Interaction. The basic amine is interacting with free silanols on the column.	Increase buffer strength (20mM Ammonium Acetate) or add 0.1% Triethylamine (TEA) to block silanols.[1]
Brown Solution Color	Oxidation. Formation of azo-dimers or iodine release.[2][1]	Discard sample. Filtration will not remove soluble dimers.[1]
Split Peaks	Solvent Mismatch. Injecting 100% DMSO stock into a high-aqueous mobile phase.	Dilute sample 1:1 with Mobile Phase A before injection.[1]

Module 4: Frequently Asked Questions (FAQ)

Q1: My DMSO stock solution froze in the fridge (4°C). Is it ruined? A: No. Pure DMSO freezes at 19°C.[1] This is a physical change, not chemical degradation.[1] Thaw it gently at room temperature (do not heat above 37°C) and vortex to ensure homogeneity. If the solid remains, the compound may have crystallized; mild sonication will redissolve it.

Q2: Can I store the stock solution in plastic (polypropylene) tubes? A: Avoid if possible. While DMSO is compatible with PP, iodine-containing compounds can sorb into plastics over long periods, and plastics are permeable to oxygen.[1] Always use glass vials with PTFE-lined caps for long-term storage.[1]

Q3: I see a "purple" tint in my old stock solution. What is this? A: This is free Iodine (

).[1] It indicates that photodeiodination has occurred.[1] The solution is degraded and should be discarded, as free iodine is a potent oxidant that will interfere with biological assays.

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